

# Application Notes & Protocols: Determination of Chloropicrin in Air Samples

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## Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

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These application notes provide a comprehensive overview of established analytical methods for the quantitative determination of **chloropicrin** in air samples. The protocols detailed below are based on methodologies validated by regulatory agencies such as the U.S. Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA), ensuring robust and reliable results.

## Introduction

**Chloropicrin** (trichloronitromethane) is a chemical compound used as a broad-spectrum antimicrobial, fungicide, herbicide, insecticide, and nematicide.<sup>[1][2]</sup> Due to its volatility and toxicity, monitoring its concentration in the air is crucial for assessing workplace exposure and environmental contamination.<sup>[3]</sup> The methods outlined herein primarily involve the collection of air samples using solid sorbent tubes followed by solvent desorption and analysis by gas chromatography.

## Analytical Methods Overview

The most common approach for determining **chloropicrin** in air samples involves trapping the analyte on a solid sorbent, followed by solvent extraction and analysis using gas chromatography with a sensitive detector.

- Sampling: Air is drawn through a sorbent tube containing a material like Amberlite XAD-4 resin, which effectively traps the **chloropicrin**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Desorption: The trapped **chloropicrin** is then extracted from the sorbent using a suitable solvent, typically ethyl acetate or methylene chloride.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Analysis: The extract is analyzed by gas chromatography (GC). Common detectors include the Electron Capture Detector (ECD), which is highly sensitive to halogenated compounds like **chloropicrin**, and Mass Spectrometry (MS or MS/MS) for definitive identification and quantification.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Quantitative Data Summary

The following tables summarize key quantitative parameters for the analytical methods described.

Table 1: Method Performance Characteristics

Parameter	Method	Value	Reference
Limit of Quantitation (LOQ)	GC-MS/MS	0.1 µg/m³	<a href="#">[8]</a> <a href="#">[9]</a>
Reporting Limit	GC/MS	0.025 µg per sample	<a href="#">[5]</a>
Detection Limit	GC-µECD	0.003 µg/mL	<a href="#">[10]</a>
Minimum Detectable Concentration	GC-µECD	0.005 mg/m³ (for a 3.0 L sample)	<a href="#">[10]</a>
Recovery Rate	GC-µECD	98.9% - 103.2%	<a href="#">[10]</a>
Sampling Efficiency	GC-µECD	98.6%	<a href="#">[10]</a>

Table 2: Sampling and Desorption Parameters

Parameter	OSHA Method PV2103	EPA Method	CARB SOP
Sorbent	XAD-4	XAD-4 (1400mg/250mg)	XAD-4 (600 mg)
Sampling Rate	0.1 - 0.2 L/min	~100 mL/min	Not Specified
Air Volume	5 L	~0.3 m <sup>3</sup> (for 48h)	Not Specified
Desorption Solvent	Ethyl acetate	Chilled ethyl acetate	Pesticide grade ethyl acetate
Desorption Volume	1 mL	10 mL (front), 5 mL (back)	4.0 mL
Desorption Time	30 minutes with shaking	~1 hour on wrist action shaker	1 hour sonication

## Experimental Protocols

### Protocol 1: Air Sampling using XAD-4 Sorbent Tubes (Based on OSHA Method PV2103)

Objective: To collect **chloropicrin** from the air onto a solid sorbent for subsequent analysis.

Materials:

- XAD-4 sorbent tubes (two in series)
- Personal sampling pump calibrated to 0.1 L/min
- Flexible tubing
- Tube holder
- Plastic caps
- OSHA Form-21 sealing tape or opaque tape

#### Procedure:

- Immediately before sampling, break the ends of the two XAD-4 sorbent tubes.
- Connect the two tubes in series using a small piece of tubing. The smaller section of each tube should be oriented towards the pump.
- Connect the series of tubes to the sampling pump with flexible tubing.
- Position the tubes in a vertical orientation in the breathing zone of the worker or the area to be sampled to avoid channeling.
- Ensure that the air being sampled does not pass through any hose or tubing before entering the sorbent tubes.
- Turn on the sampling pump and sample for a known period to obtain a total air volume of approximately 5 liters.
- After sampling, turn off the pump and immediately separate and seal the tubes with plastic caps.
- Seal each sample lengthwise with OSHA Form-21 sealing tape or another opaque tape to protect the samples from light, as **chloropicrin** is light-sensitive.<sup>[6]</sup>
- Record the sampling details (sample ID, date, volume of air sampled, temperature, and humidity).
- Transport the samples to the laboratory for analysis.

## Protocol 2: Sample Preparation and Analysis by GC-ECD (Based on OSHA Method PV2103)

Objective: To desorb **chloropicrin** from the XAD-4 sorbent and quantify it using Gas Chromatography with an Electron Capture Detector.

#### Materials:

- 2-mL vials with Teflon-lined caps

- Ethyl acetate (pesticide grade)
- Desorbing solution (Ethyl acetate, or ethyl acetate with an internal standard if methylene chloride is not present in the workplace)
- Pipettes
- Gas chromatograph equipped with an electron capture detector (GC-ECD)
- Appropriate GC column (e.g., DB-624)

Procedure:

- Desorption:
  - Carefully open each XAD-4 sorbent tube.
  - Transfer the front and back sections of each tube into separate 2-mL vials.
  - Add 1 mL of the desorbing solution to each vial.
  - Immediately seal the vials and shake them occasionally for 30 minutes to allow for complete desorption.
- Standard Preparation:
  - Prepare a stock standard solution of **chloropicrin** in the desorbing solution.
  - Prepare a series of working standards by diluting the stock solution to cover the expected concentration range of the samples.
- GC-ECD Analysis:
  - Set up the GC-ECD with the appropriate analytical parameters (e.g., column temperature program, injector temperature, detector temperature).
  - Inject a known volume of the sample extracts and standards into the GC.

- Identify and quantify the **chloropicrin** peak in the samples by comparing its retention time and peak area to those of the standards.
- Calculations:
  - Calculate the concentration of **chloropicrin** in the air sample using the following formula:  
Concentration (mg/m<sup>3</sup>) = (Mass of **chloropicrin** in µg) / (Volume of air sampled in L)

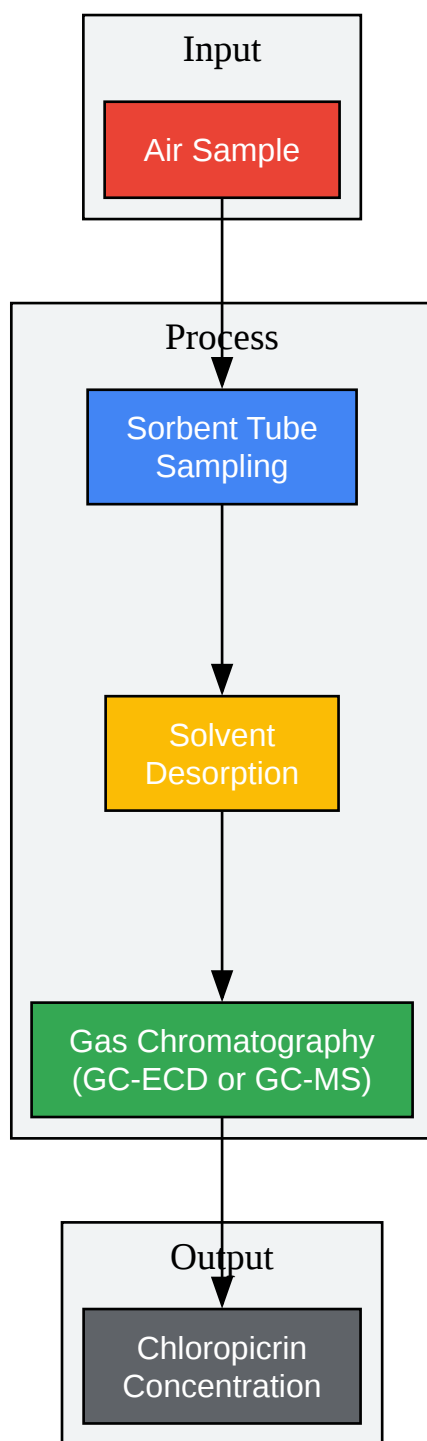
## Visualizations

The following diagrams illustrate the key workflows for the analytical determination of **chloropicrin** in air samples.



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Caption: Experimental workflow for **chloropicrin** analysis in air.



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Caption: Logical relationship of analytical steps.

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## References

- 1. [A case of chloropicrin detection by purge and trap gas chromatography/mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CDC - NIOSH Pocket Guide to Chemical Hazards - Chloropicrin [cdc.gov]
- 3. nj.gov [nj.gov]
- 4. epa.gov [epa.gov]
- 5. cdpr.ca.gov [cdpr.ca.gov]
- 6. epa.gov [epa.gov]
- 7. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 8. epa.gov [epa.gov]
- 9. epa.gov [epa.gov]
- 10. [Determination of chloropicrin in air of workplace by gas chromatography with absorption solution collection] - PubMed [pubmed.ncbi.nlm.nih.gov]
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